

Proper Disposal of 5-Norbornen-2-yl Acetate: A Comprehensive Guide

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Compound of Interest

Compound Name: 5-Norbornen-2-yl acetate

Cat. No.: B1211337

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **5-Norbornen-2-yl acetate**, a combustible liquid commonly used in organic synthesis. Adherence to these protocols is essential for minimizing risks and complying with regulatory standards.

Key Safety and Handling Information

5-Norbornen-2-yl acetate is classified as a combustible liquid, necessitating careful handling to avoid ignition.^{[1][2]} Always work in a well-ventilated area and keep the chemical away from heat, sparks, open flames, and hot surfaces.^{[2][3]} Personal protective equipment, including eye shields and gloves, should be worn to prevent contact.^[4] In case of a spill, absorb the material with a suitable non-combustible absorbent such as dry sand or earth and dispose of it promptly in accordance with local regulations.^[5]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **5-Norbornen-2-yl acetate**, which are important for its safe handling and disposal.

Property	Value
Molecular Formula	C ₉ H ₁₂ O ₂
Molecular Weight	152.19 g/mol [4]
Boiling Point	73-76 °C at 14 mmHg[4][6]
Density	1.044 g/mL at 25 °C[4][6]
Flash Point	62 °C (143.6 °F) - closed cup[4]
Refractive Index	n _{20/D} 1.47[4][6]

Step-by-Step Disposal Protocol

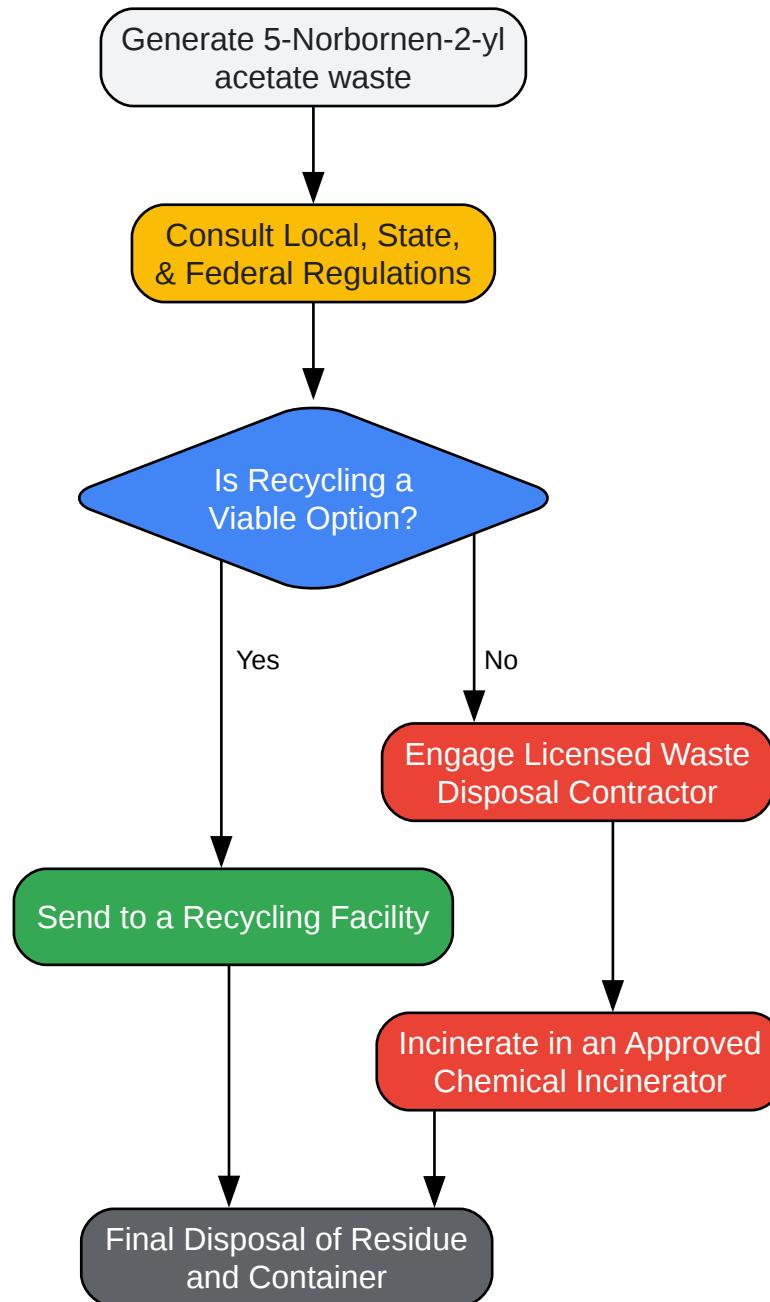
The primary recommendation for the disposal of **5-Norbornen-2-yl acetate** is to send it to an approved waste disposal plant.[1][3] The following protocol outlines the necessary steps to ensure safe and compliant disposal:

- Waste Identification and Segregation:
 - Clearly label containers of **5-Norbornen-2-yl acetate** waste with its name and associated hazards.
 - Do not mix with incompatible waste streams. Store separately from strong oxidizing agents.
- Consult Local, State, and Federal Regulations:
 - Before proceeding with disposal, it is mandatory to consult your local, state, and federal environmental regulations.[5] These regulations will dictate the specific requirements for chemical waste disposal in your region.
- Explore Recycling Options:
 - If possible, consider recycling the **5-Norbornen-2-yl acetate**.[5] Some facilities may be equipped to purify and reuse the chemical.
- Engage a Licensed Waste Disposal Contractor:

- Select a licensed and reputable chemical waste disposal company. They will have the expertise and permits to handle and transport hazardous materials.
- Incineration as a Disposal Method:
 - A common and effective method for disposing of **5-Norbornen-2-yl acetate** is through incineration in a chemical incinerator equipped with an afterburner and scrubber system. [5] This ensures the complete destruction of the compound and minimizes the release of harmful substances.
- Container Disposal:
 - Dispose of the empty container in an approved waste disposal plant.[1] Do not reuse empty containers.

Disposal Workflow

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **5-Norbornen-2-yl acetate**.

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Caption: Disposal workflow for **5-Norbornen-2-yl acetate**.

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